Comparative Analysis: Validating the Discredited Mineral Status of Struverite

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Compound of Interest

Compound Name:	*struverite*
CAS No.:	*12199-39-2*
Cat. No.:	*B1174981*

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This guide provides a comprehensive analysis of the mineralogical status of **struverite**, detailing the evidence that led to its discreditation as a distinct mineral species by the International Mineralogical Association (IMA). **Struverite** is now recognized as a tantalum-rich variety of Rutile. This reclassification is based on crystallographic and chemical analyses that demonstrate it does not possess a unique crystal structure or composition outside the defined parameters for Rutile.

Data Presentation: Comparative Analysis

Quantitative analysis of samples previously identified as "**struverite**" reveals that their chemical composition and crystal structure are consistent with those of tantalian rutile. The primary distinction lies in the significant substitution of titanium (Ti) by tantalum (Ta) and niobium (Nb) within the rutile crystal lattice. The data below, compiled from various mineralogical studies, compares the properties of typical rutile with those of samples formerly classified as **struverite**.

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Property	Typical Rutile (TiO_2)	"Struverite" (Tantalian Rutile)	Justification for Discreditation
IMA Status	Approved Mineral Species	Discredited, Variety of Rutile	Lacks a unique crystal structure distinct from Rutile.
Ideal Formula	TiO_2	$(Ti,Ta,Nb,Fe)O_2$	The formula represents a compositional variation of the Rutile group, not a new mineral.
Crystal System	Tetragonal	Tetragonal	Both share the same crystal system and space group ($P4_2/mnm$), indicating they are structurally identical.
Key Chemical Components	>95% TiO_2	TiO_2, Ta_2O_5, Nb_2O_5, FeO	High concentrations of Tantalum (Ta) and Niobium (Nb) are present as substitutions for Titanium (Ti), classifying it as a variety.
Unit Cell Parameters	a ≈ 4.59 Å, c ≈ 2.96 Å	a ≈ 4.61 Å, c ≈ 2.97 Å	Minor variations in unit cell dimensions are attributed to the ionic substitution of larger Ta^{5+} and Nb^{5+} cations for Ti^{4+}.

Experimental Protocols

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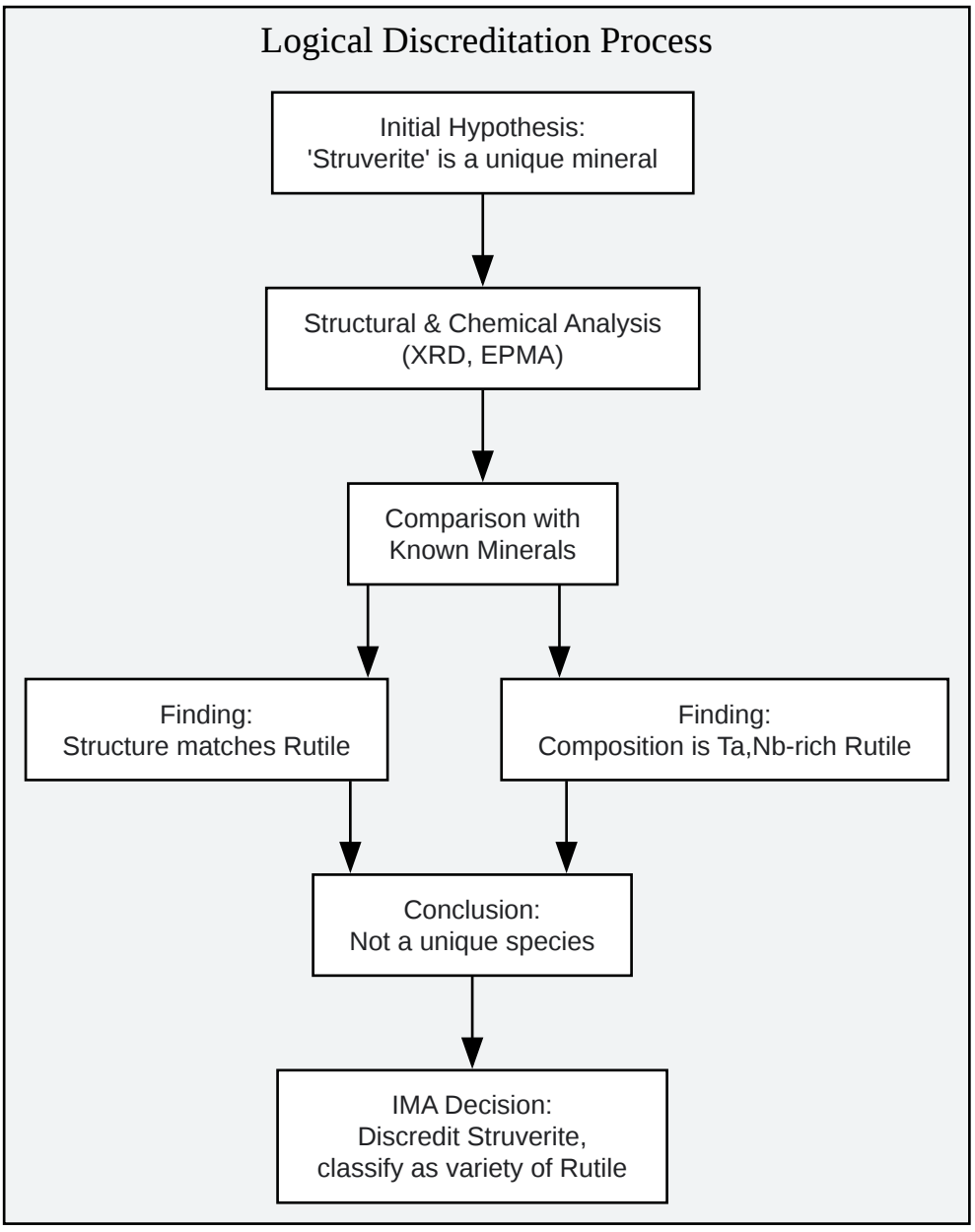
The discreditation of **struverite** is supported by data from standard mineralogical analysis techniques. The methodologies below are key to differentiating mineral species and were instrumental in reclassifying **struverite** as a variety of rutile.

- X-Ray Diffraction (XRD):
  - Objective: To determine the crystal structure and unit-cell parameters of the mineral sample.
  - Methodology: A powdered sample of the mineral is bombarded with monochromatic X-rays. The X-rays are diffracted by the crystalline lattice at specific angles, producing a unique diffraction pattern. This pattern is then compared to the known patterns of established minerals in databases such as the ICDD (International Centre for Diffraction Data). For **struverite**, the XRD pattern matches that of rutile, confirming it shares the same tetragonal crystal structure and space group ($P4_2/mnm$). The slight shifts in peak positions are used to calculate the minor changes in the unit cell dimensions caused by elemental substitution.
- Electron Probe Microanalysis (EPMA):
  - Objective: To determine the precise quantitative chemical composition of the mineral.
  - Methodology: A focused beam of high-energy electrons is directed at a polished surface of the mineral sample. This causes the atoms in the sample to emit characteristic X-rays. The wavelengths and intensities of these X-rays are measured by wavelength-dispersive spectrometers (WDS) or energy-dispersive spectrometers (EDS). By comparing the intensities to those of known standards, the concentration of each element (e.g., Ti, Ta, Nb, Fe) can be accurately determined. EPMA data for **struverite** confirms that it is primarily composed of titanium oxide but with significant amounts of tantalum and niobium, fitting the profile of a tantalian variety of rutile.

Logical and Experimental Workflow

The following diagrams illustrate the logical process for discrediting a mineral species and the typical experimental workflow used in the analysis of **struverite**.

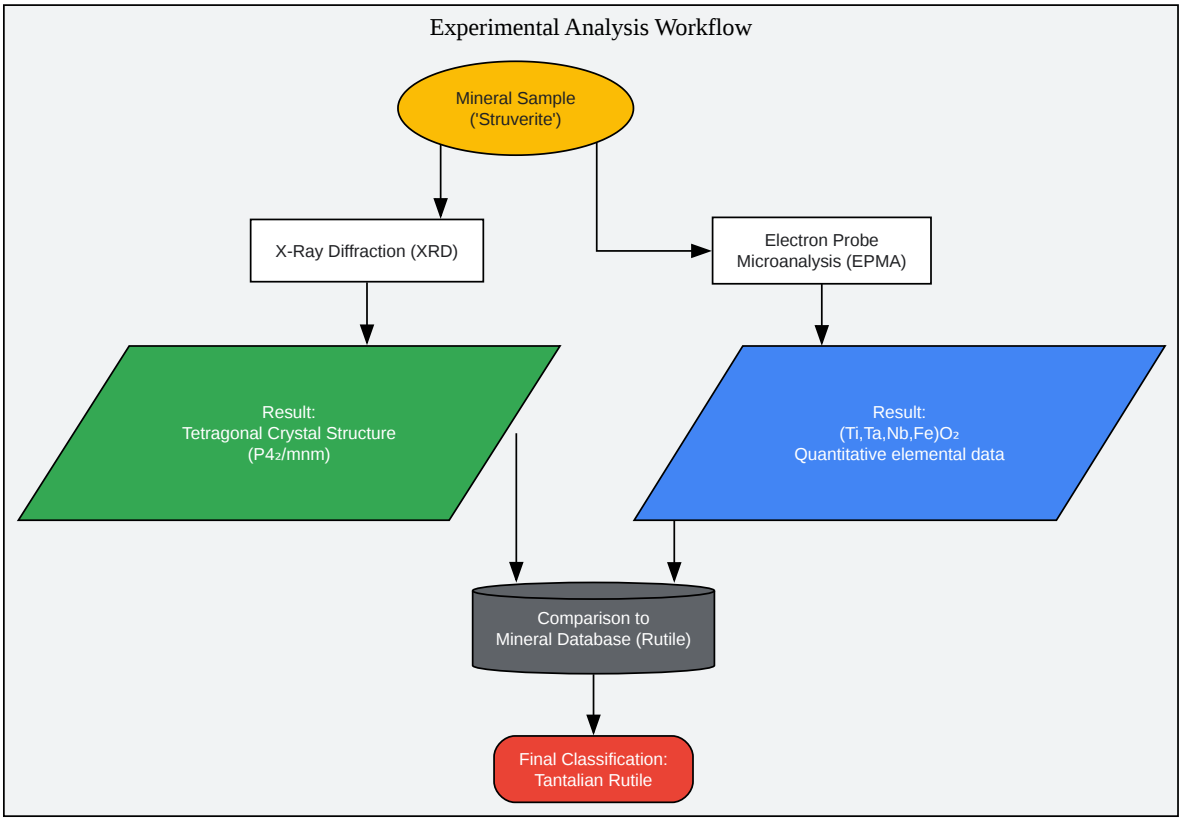
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Caption: Logical workflow for the discreditation of **struverite**.

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Caption: Experimental workflow for the analysis of **struverite**.

- To cite this document: BenchChem. [Comparative Analysis: Validating the Discredited Mineral Status of Struverite]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1174981/docs#comparative-analysis-validating-the-discredited-mineral-status-of-struverite]

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